

Technical Monograph: 2-Chloro-9H-fluoren-9-one

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Compound of Interest

Compound Name: 2-CHLORO-9H-FLUOREN-9-ONE

CAS No.: 3096-47-7

Cat. No.: B1594422

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Core Identity, Synthetic Pathways, and Functionalization in Medicinal Chemistry

Executive Summary

2-Chloro-9H-fluoren-9-one (CAS: 3096-47-7) represents a critical scaffold in the development of optoelectronic materials and bioactive small molecules.^{[1][2]} Unlike its unsubstituted parent fluorenone, the C2-chlorine substituent introduces a handle for regioselective cross-coupling, making it a valuable "divergent intermediate" in drug discovery.^[1]

This guide provides a rigorous technical analysis of the compound, moving beyond basic nomenclature to address its synthesis via green oxidation protocols, its physical characterization, and its utility as an electrophile in palladium-catalyzed Suzuki-Miyaura couplings.^[1]

Part 1: Chemical Identity & Nomenclature

Precision in nomenclature is vital for database integration and regulatory filing.^[2] While "2-chlorofluorenone" is the common trade name, the IUPAC systematic name ensures structural unambiguity regarding the oxidation state of the central ring.

Nomenclature Hierarchy

- Preferred IUPAC Name: **2-Chloro-9H-fluoren-9-one**[\[1\]](#)[\[2\]](#)
- Systematic Rationale:
 - Skeleton: Fluorene (tricyclic aromatic hydrocarbon).[\[2\]](#)[\[3\]](#)
 - Principal Group: Ketone (=O) at position 9 (the bridgehead carbon).[\[2\]](#)
 - Substituent: Chlorine atom at position 2.[\[2\]](#)
 - Numbering: The numbering starts from the benzene ring distal to the fusion bond to minimize locants, but fixed numbering of the fluorene core dictates position 2 relative to the bridgehead position 9.

Physicochemical Profile

The introduction of the chlorine atom significantly alters the lattice energy and solubility profile compared to the parent fluorenone.

Property	Value / Description	Note
CAS Registry Number	3096-47-7	Distinct from fluorenone (486-25-9)
Molecular Formula	C ₁₃ H ₇ ClO	Characteristic of conjugated fluorenones
Molecular Weight	214.65 g/mol	
Appearance	Yellow crystalline solid	
Melting Point	124 – 126 °C	Significantly higher than fluorenone (84 °C) due to halogen-induced dipole interactions [1] . [1] [2] [3]
Solubility	Soluble in CH ₂ Cl ₂ , THF, Toluene	Poor solubility in water/alcohols

Part 2: Synthetic Pathways & Mechanistic Insight[1][3]

The "Green" Oxidation Protocol

Historically, fluorenones were synthesized using stoichiometric Chromium(VI) oxide (CrO_3) or permanganate, generating toxic heavy metal waste. Modern application science favors Base-Catalyzed Aerobic Oxidation, which utilizes molecular oxygen as the terminal oxidant.[1]

Mechanism:

- Deprotonation: The methylene protons at C9 ($\text{pK}_a \sim 23$) are acidic.[2] In the presence of a base (KOH) and a phase transfer catalyst (PTC), a carbanion is formed.
- Oxygenation: The carbanion reacts with dissolved O_2 to form a hydroperoxide intermediate.[2]
- Elimination: Dehydration of the hydroperoxide yields the ketone.

Diagram: Aerobic Oxidation Workflow

The following diagram illustrates the conversion of 2-chlorofluorene to the target ketone using a green chemistry approach.

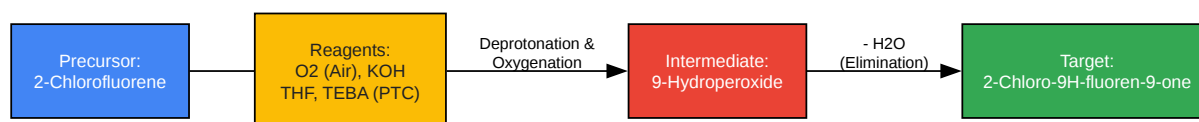


Figure 1: Base-Catalyzed Aerobic Oxidation Pathway

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[1][2]

Part 3: Reactivity & Functionalization (Drug Development)[1][2][3]

In medicinal chemistry, **2-chloro-9H-fluoren-9-one** is rarely the final drug; it is a scaffold.^{[1][2]} The C-Cl bond is an electrophilic handle for Palladium-catalyzed cross-coupling, allowing the attachment of biaryl systems common in kinase inhibitors and antivirals.^[1]

The Suzuki-Miyaura Strategy

The chloride at C2 is less reactive than a bromide or iodide.^{[1][4]} Therefore, specialized ligands (e.g., S-Phos or X-Phos) or activated boronic acids are often required to facilitate the oxidative addition step of the catalytic cycle.

Key Transformation:

- Electrophile: **2-Chloro-9H-fluoren-9-one**^{[1][2][5]}
- Nucleophile: Aryl Boronic Acid (Ar-B(OH)_2)^{[1][2]}
- Catalyst: $\text{Pd(PPh}_3)_4$ or Pd(dppf)Cl_2 ^{[1][2][3]}
- Outcome: 2-Aryl-9H-fluoren-9-one (Biaryl scaffold expansion)

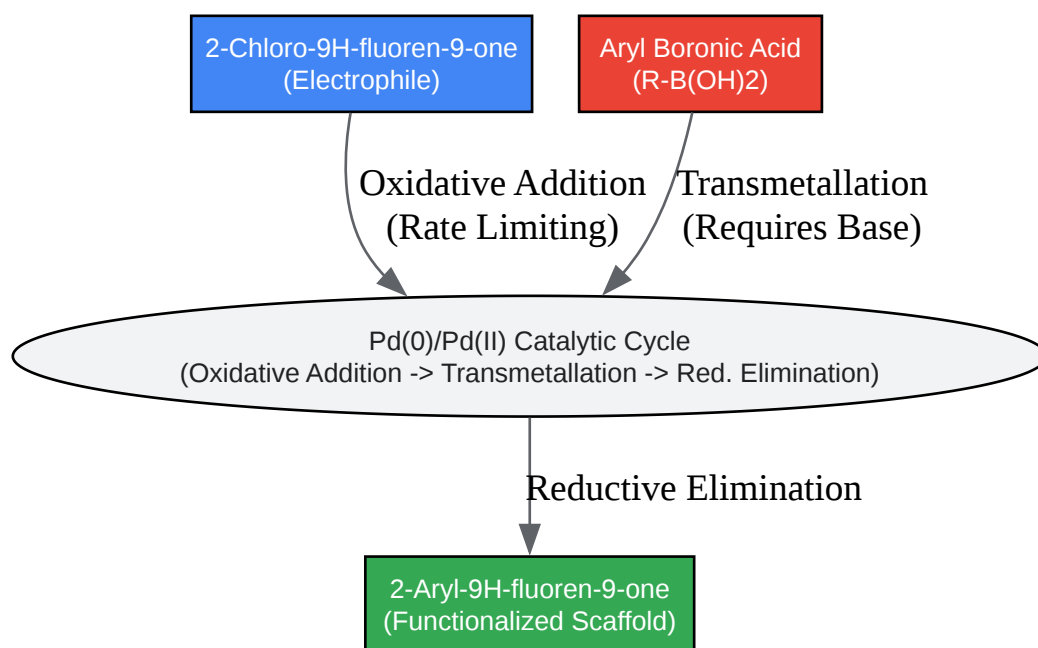


Figure 2: Suzuki-Miyaura Functionalization Logic

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Part 4: Experimental Protocols

Protocol A: Synthesis via Aerobic Oxidation

Rationale: This method avoids heavy metals and uses THF/Air, making it scalable and safer.

- Setup: Equip a 250 mL three-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and an air inlet tube (bubbler).
- Charging: Add 2-chlorofluorene (10.0 g, 49.3 mmol) and THF (100 mL). Stir until dissolved.
- Catalyst Addition: Add TEBA (Triethylbenzylammonium chloride, 0.5 g) as a Phase Transfer Catalyst.^[2]
- Base Addition: Add powdered KOH (5.6 g, 100 mmol) slowly. The solution may darken (formation of fluorenyl anion).
- Reaction: Bubble a gentle stream of air (or O₂) through the solution while stirring vigorously at room temperature for 4–6 hours. Monitor by TLC (Hexane/Ethyl Acetate 9:1).^{[2][3]}
- Workup:
 - Filter off the solid salts.
 - Evaporate the THF under reduced pressure.
 - Resuspend the residue in water (100 mL) to dissolve remaining inorganic salts.^[2]
 - Filter the yellow precipitate.
- Purification: Recrystallize from Ethanol or Ethanol/Water (9:1) to yield yellow needles.^[2]
 - Target Yield: >85%^{[3][5][6][7]}
 - Target MP: 124–126 °C^{[1][2][3]}

Protocol B: Suzuki Coupling (General Procedure)

Rationale: Standardized conditions for coupling aryl chlorides.^{[2][3]}

- Reagents: Combine **2-chloro-9H-fluoren-9-one** (1.0 eq), Arylboronic acid (1.2 eq), and K_2CO_3 (2.0 eq) in a reaction vial.
- Solvent: Add 1,4-Dioxane/Water (4:1 ratio).
- Degassing: Sparge with Nitrogen for 10 minutes to remove O_2 (crucial to protect Pd catalyst).
- Catalyst: Add $Pd(dppf)Cl_2$ (5 mol%).
- Heating: Heat to 90 °C for 12 hours.
- Isolation: Dilute with EtOAc, wash with brine, dry over $MgSO_4$, and concentrate. Purify via silica gel chromatography.

Part 5: Safety & Handling (MSDS Summary)

Signal Word: WARNING

- Health Hazards:
 - Mutagenicity: Fluorenone derivatives, including chlorinated analogs, have shown mutagenic potential in Ames tests (*Salmonella typhimurium*) [2]. Handle as a potential carcinogen.[2]
 - Irritant: Causes serious eye irritation and skin irritation.[2]
- Handling:
 - Use only in a chemical fume hood.[2]
 - Wear nitrile gloves and safety goggles.[2]
 - Avoid dust formation (crystalline powder can be easily inhaled).[2][3]

References

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- National Institutes of Health (PubChem). (2025).^[2] Fluoren-9-one Compound Summary. Retrieved January 28, 2026, from [\[Link\]](#)^[2]
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